

Ethyl 3-hydroxy-2,2-dimethylpropanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Ethyl 3-hydroxy-2,2-dimethylpropanoate

Cat. No.: B186381

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CAS Number: 14002-73-4

This technical guide provides an in-depth overview of **Ethyl 3-hydroxy-2,2-dimethylpropanoate**, a valuable organic building block in chemical synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Chemical and Physical Properties

Ethyl 3-hydroxy-2,2-dimethylpropanoate is a carboxylic acid ester characterized by a primary hydroxyl group and a sterically hindered ester group. These features make it a versatile intermediate in organic synthesis.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₃	[1] [2] [3]
Molecular Weight	146.18 g/mol	[1] [2] [3]
IUPAC Name	ethyl 3-hydroxy-2,2-dimethylpropanoate	[1]
CAS Number	14002-73-4	[1] [2]
Canonical SMILES	CCOC(=O)C(C)(C)CO	[1]
InChI Key	JBDMHPJPFPZL-IUHFFFAOYSA-N	[1] [2]
Topological Polar Surface Area	46.5 Å ²	[1] [2]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[1] [2]
Rotatable Bond Count	4	[2]
Complexity	118	[1] [2]
XLogP3-AA	0.7	[1] [2]

Synthesis

The synthesis of **Ethyl 3-hydroxy-2,2-dimethylpropanoate** is typically achieved through the esterification of 3-hydroxy-2,2-dimethylpropanoic acid (hydroxypivalic acid). A common laboratory-scale procedure is detailed below.

Experimental Protocol: Esterification of 3-hydroxy-2,2-dimethylpropanoic acid

This protocol is based on the reaction of 3-hydroxy-2,2-dimethylpropionic acid with ethyl iodide in the presence of cesium carbonate.[\[4\]](#)

Materials:

- 3-hydroxy-2,2-dimethylpropanoic acid (HPA)
- Ethyl iodide
- Cesium carbonate (Cs_2CO_3), dried and freshly ground
- Anhydrous dimethylformamide (DMF)
- Ethyl acetate
- Water
- Brine
- Anhydrous magnesium sulfate (MgSO_4)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Methyl tertiary butyl ether (MTBE)

Procedure:

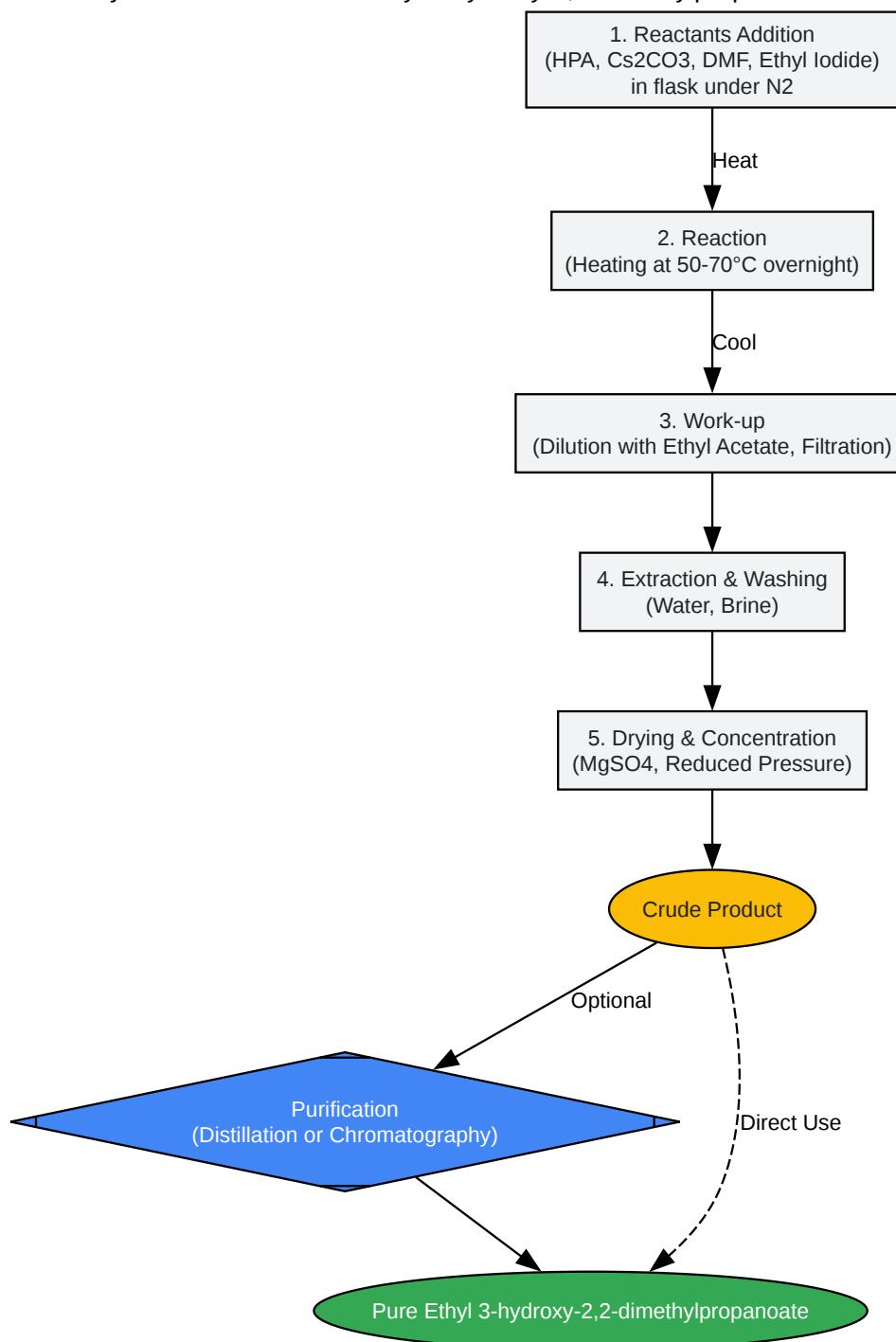
- To a dry 500 mL round-bottomed flask equipped with a magnetic stirring bar, reflux condenser, and under a nitrogen atmosphere, add 3-hydroxy-2,2-dimethylpropanoic acid (7.09 g, 60.0 mmol) and dried, freshly ground cesium carbonate (19.55 g, 60.0 mmol).[4]
- Add 150 mL of anhydrous dimethylformamide (DMF) to the flask.[4]
- Add ethyl iodide (0.7-1.0 equivalents, 40.0-60.0 mmol) to the reaction mixture.[4]
- Heat the mixture to 50-70 °C (oil bath temperature) and stir overnight under a nitrogen atmosphere.[4]
- After the reaction is complete (monitored by TLC or GC), cool the mixture and dilute it with ethyl acetate.[4]
- Filter the mixture to remove the precipitate.[4]

- Wash the organic solution sequentially with water (five times to remove DMF) and then with brine.[4]
- Dry the organic phase over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate under reduced pressure.[4]
- The crude product can be used in the next step without further purification or can be purified by fractional distillation under reduced pressure or silica gel column chromatography.[4]

Alternative Work-up:

- After filtration, neutralize the filtrate with a small amount of 1 M hydrochloric acid (HCl).[4]
- Extract the aqueous phase multiple times with ethyl acetate.[4]
- Combine the organic phases and wash with saturated aqueous sodium bicarbonate (NaHCO_3).[4]
- Concentrate the organic phase using a rotary evaporator and dissolve the residue in methyl tertiary butyl ether (MTBE).[4]

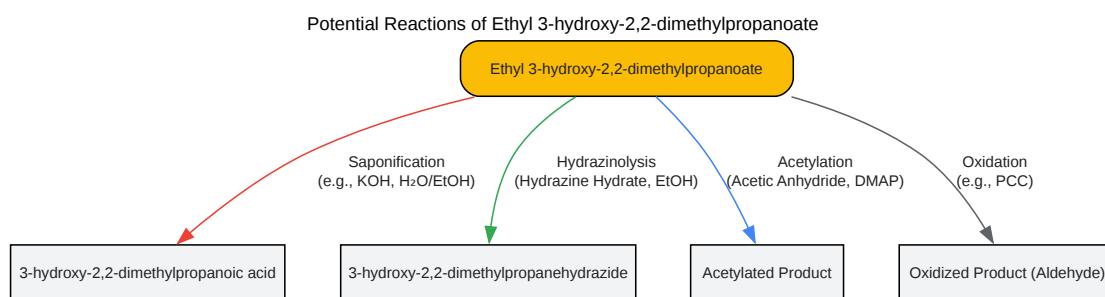
Synthesis Workflow for Ethyl 3-hydroxy-2,2-dimethylpropanoate

[Click to download full resolution via product page](#)Caption: Synthesis workflow for **Ethyl 3-hydroxy-2,2-dimethylpropanoate**.

Chemical Reactivity and Potential Reactions

The presence of both an ester and a primary alcohol functional group allows for a range of chemical transformations.

- **Saponification:** The ethyl ester can be hydrolyzed under basic conditions (e.g., using KOH or NaOH) to yield the corresponding carboxylate salt, which upon acidification, will produce 3-hydroxy-2,2-dimethylpropanoic acid.[5]
- **Hydrazinolysis:** Reaction with hydrazine hydrate can convert the ester group into a hydrazide, 3-hydroxy-2,2-dimethylpropanehydrazide.[5] This derivative is a useful intermediate for further functionalization, such as in the synthesis of amides via azide coupling.[5]
- **Oxidation:** The primary alcohol can be oxidized to an aldehyde or a carboxylic acid using appropriate oxidizing agents.
- **Esterification/Etherification of the Hydroxyl Group:** The hydroxyl group can undergo esterification with acyl chlorides or anhydrides, or be converted into an ether. For example, reaction with acetic anhydride in the presence of a base like DMAP would yield the corresponding acetate ester.[5]



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Caption: Potential reactions of **Ethyl 3-hydroxy-2,2-dimethylpropanoate**.

Applications in Research and Industry

Ethyl 3-hydroxy-2,2-dimethylpropanoate is primarily utilized as an organic building block in synthesis.^[3] Its bifunctional nature makes it a key starting material for the synthesis of more complex molecules, including:

- Pharmaceutical Intermediates: The structural motif is found in various biologically active molecules. For instance, derivatives of 3-hydroxy-2,2-dimethyl-propionic acid have been investigated as potential histone deacetylase (HDAC) inhibitors for cancer therapy.^[5]
- Polymer Chemistry: As a di-functional monomer (after conversion of the ester to another functional group), it can be incorporated into polyesters and other polymers.
- Agrochemicals: It can serve as a precursor for the synthesis of novel pesticides and herbicides.

Spectroscopic Data

Spectroscopic methods are essential for the characterization and purity assessment of **Ethyl 3-hydroxy-2,2-dimethylpropanoate**.

Spectroscopy	Data
^1H NMR (400 MHz, CDCl_3)	$\delta = 1.20$ (s, 6H), 1.28 (t, $J=7.2\text{Hz}$, 3H), 2.50-2.55 (br. m, 1H), 3.52-3.57 (br. m, 2H), 4.16 (q, $J=7.2\text{Hz}$, 2H) ppm.[4]
^{13}C NMR	Expected signals would include those for the two equivalent methyl groups on C2, the methyl and methylene carbons of the ethyl group, the quaternary carbon (C2), the hydroxymethyl carbon (C3), and the carbonyl carbon of the ester.
Infrared (IR)	Characteristic absorptions are expected for the O-H stretch of the alcohol (broad, $\sim 3400 \text{ cm}^{-1}$), C-H stretches ($\sim 2900\text{-}3000 \text{ cm}^{-1}$), and a strong C=O stretch for the ester ($\sim 1730 \text{ cm}^{-1}$).
Mass Spectrometry (MS)	The mass spectrum would show the molecular ion peak and characteristic fragmentation patterns corresponding to the loss of the ethoxy group, water, and other fragments.

Biological Activity and Toxicological Information

Direct and extensive biological and toxicological data for **Ethyl 3-hydroxy-2,2-dimethylpropanoate** is limited in the public domain. However, based on related structures, some potential activities and hazards can be inferred.

- Potential Biological Activities:** Related compounds, such as other hydroxypropanoates, have been investigated for a range of biological activities. For example, Isopropyl 3-(3,4-dihydroxyphenyl)-2-hydroxypropanoate has been studied for its potential in alleviating vascular aging and for its antioxidant properties.[6] While these activities are not directly attributable to the title compound, they suggest a potential area for future research.
- Toxicological Profile and Safety:** General safety precautions for handling laboratory chemicals should be observed. For a similar compound, ethyl 3-hydroxybutyrate, potential hazards include irritation upon skin contact, inhalation, or ingestion.[7] It is incompatible with

strong oxidizing agents and strong bases.^[7] It is recommended to handle **Ethyl 3-hydroxy-2,2-dimethylpropanoate** in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves and safety glasses. For detailed safety information, refer to the supplier's Safety Data Sheet (SDS).

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